

In-Depth Technical Guide to Methyl Isodrimeninol: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Methyl isodrimeninol*

Cat. No.: *B15595925*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Methyl isodrimeninol**, a drimane sesquiterpenoid with notable anti-inflammatory and antifungal activities. This document synthesizes available data on its molecular characteristics, spectral properties, and bioactivity, offering detailed experimental protocols and visualizing its mechanism of action.

Physical and Chemical Properties

Methyl isodrimeninol, with the CAS number 442851-27-6, is a sesquiterpenoid that has been isolated from plants such as *Polygonum flaccidum* and *Drimys winteri*. Its fundamental physical and chemical properties are summarized in the table below. While experimentally determined values for some properties are not widely available in the literature, predicted values based on its chemical structure are provided.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₆ O ₂	[1]
Molecular Weight	250.38 g/mol	[1]
Predicted Boiling Point	323.9 ± 42.0 °C	[1]
Predicted Density	1.02 ± 0.1 g/cm ³	[1]
Appearance	Colorless crystals	[2]

Note: Further experimental validation of the predicted properties is recommended.

Spectral Data

Detailed spectral data is crucial for the unambiguous identification and characterization of **Methyl isodrimeninol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: While specific ¹H and ¹³C NMR spectra for **Methyl isodrimeninol** are not readily available in the public domain, the structural elucidation of drimane sesquiterpenoids isolated from *Drimys winteri*, including isodrimenol, has been confirmed using ¹H and ¹³C NMR spectroscopy. The identification of these compounds is typically achieved by comparing the obtained spectroscopic data with literature values for known drimane sesquiterpenoids.

Mass Spectrometry (MS): The exact mass and fragmentation pattern from mass spectrometry are essential for confirming the molecular weight and structure of **Methyl isodrimeninol**. While a specific mass spectrum for **Methyl isodrimeninol** is not publicly available, analysis of related drimane sesquiterpenoids can provide insights into expected fragmentation patterns.

Biological Activity and Signaling Pathways

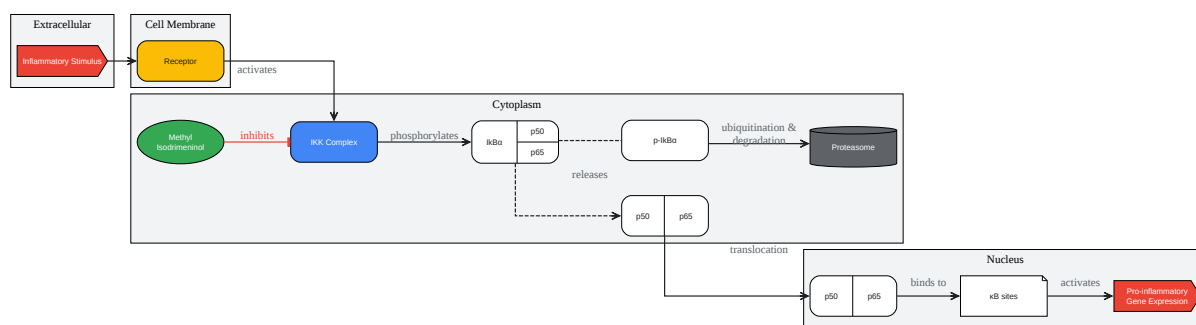
Methyl isodrimeninol has demonstrated significant potential as a bioactive compound, particularly in the areas of anti-inflammatory and antifungal research.

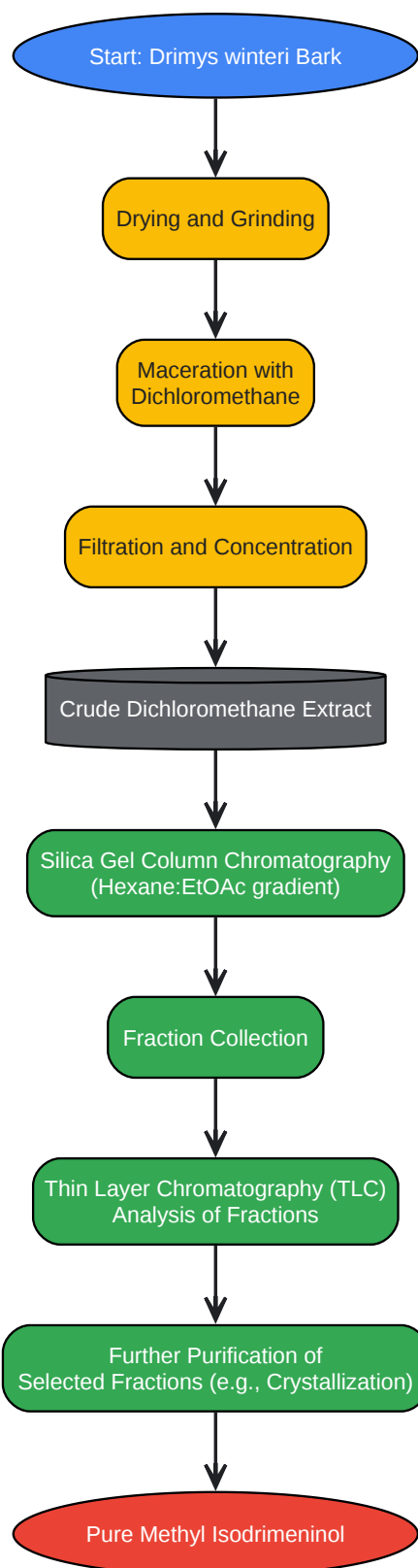
Anti-inflammatory Activity

Methyl isodrimeninol has been shown to exert anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. Research indicates that its mechanism of action involves the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway.[3] This inhibition is thought to occur through the prevention of the phosphorylation and subsequent degradation of I κ B α , an inhibitory protein that sequesters NF- κ B in the cytoplasm.[3] By stabilizing I κ B α , **Methyl isodrimeninol** prevents the translocation of the active NF- κ B dimer (p50/p65) into the nucleus, thereby downregulating the expression of pro-inflammatory genes.[3]

Furthermore, the anti-inflammatory effects of **Methyl isodrimeninol** are also mediated by its ability to modulate the expression of specific microRNAs (miRNAs) that are involved in regulating inflammation.[3]

The proposed signaling pathway for the anti-inflammatory action of **Methyl isodrimeninol** is depicted below:





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